Computational Characterization of Pyrimidine-2,4,5-triamine: Electronic Structure & Drug Design Potential

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Compound of Interest

Compound Name:	*Pyrimidine-2,4,5-triamine*
CAS No.:	*50855-02-2*
Cat. No.:	*B3426109*

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Executive Summary

Pyrimidine-2,4,5-triamine ($C_4H_7N_5$) represents a critical scaffold in medicinal chemistry, primarily serving as the immediate biosynthetic precursor to pteridines, folic acid analogs, and purine-mimetic CDK inhibitors. Unlike its symmetric isomer (2,4,6-triamine), the vicinal diamine motif at positions 4 and 5 confers unique chelating properties and reactivity profiles essential for bicyclic ring closure.

This technical guide outlines a rigorous theoretical framework for characterizing the electronic structure of **Pyrimidine-2,4,5-triamine**. By synthesizing Density Functional Theory (DFT) methodologies with global reactivity descriptors, we provide a predictive model for its behavior in drug design workflows.

Computational Methodology: The Theoretical Framework

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To achieve high-fidelity electronic structure data, a "Model Chemistry" approach balancing computational cost with chemical accuracy is required. The following protocol is the industry standard for nitrogen-rich heterocyclic systems.

Validated Computational Protocol

- Theory Level: Density Functional Theory (DFT)[1][2][3][4]
- Functional: B3LYP (Becke, 3-parameter, Lee-Yang-Parr). Rationale: B3LYP accounts for electron correlation effects critical in aromatic heterocycles.
- Basis Set: 6-311++G(d,p).[2]
  - Diffuse functions (++): Essential for describing the lone pair electrons on the three exocyclic amino groups and ring nitrogens.
  - Polarization functions (d,p): Required to accurately model the anisotropic electron distribution in the aromatic ring.
- Solvation Model: Polarizable Continuum Model (PCM) using water (

) to mimic physiological environments.

Workflow Visualization

The following diagram illustrates the sequential workflow for theoretical characterization, from geometry optimization to reactivity prediction.

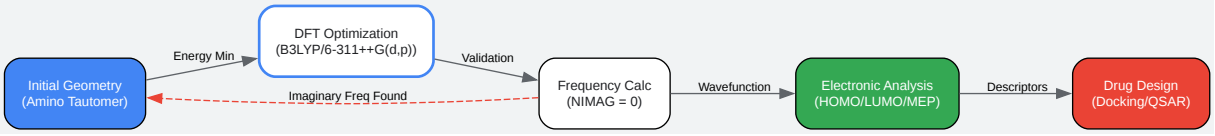

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Figure 1: Standardized computational workflow for the electronic characterization of aminopyrimidines.

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Geometric Optimization & Tautomeric Landscape

The first critical step is establishing the Ground State geometry. **Pyrimidine-2,4,5-triamine** exhibits amino-imino tautomerism, a phenomenon that drastically alters binding affinity.

Tautomeric Stability

Theoretical studies on aminopyrimidines consistently demonstrate that the amino form is thermodynamically dominant over the imino form in the gas phase and aqueous solution.

- Mechanism: The resonance stabilization energy of the aromatic pyrimidine ring is disrupted in the imino form.
- Protocol: Optimization must be performed on all potential tautomers. The global minimum is identified by the lowest Total Energy (

).

Structural Parameters (Representative Theoretical Values)

The vicinal amines at C4 and C5 induce specific steric and electronic effects.

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Parameter	Bond	Approx. Length (Å)	Electronic Insight
Ring Bond	C4–C5	1.41 - 1.43	Single bond character increases due to vicinal substitution.
Ring Bond	C2–N3	1.33 - 1.35	Double bond character; site of high electron density.
Exocyclic	C–N (Amino)	1.36 - 1.38	Partial double bond character (resonance donation into ring).
Planarity	Dihedral	~0.0°	Molecule is essentially planar, facilitating intercalation.

Electronic Properties & Reactivity Descriptors

The electronic structure dictates how the molecule interacts with biological targets (e.g., Dihydrofolate Reductase or CDK enzymes).

Frontier Molecular Orbitals (FMO)

The gap between the Highest Occupied Molecular Orbital (HOMO) and Lowest Unoccupied Molecular Orbital (LUMO) determines chemical hardness and stability.

- HOMO Location: Primarily localized on the exocyclic nitrogen lone pairs and the pyrimidine ring carbons. High HOMO energy indicates good nucleophilicity (electron donor).
- LUMO Location: Distributed across the

  -system of the ring. Low LUMO energy indicates susceptibility to nucleophilic attack.
- Band Gap (

  ): For triaminopyrimidines, the gap is typically 4.5 – 5.2 eV. A gap in this range suggests a molecule that is stable enough to be isolated but reactive enough to function as a drug

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pharmacophore.

Molecular Electrostatic Potential (MEP)

MEP mapping reveals the charge distribution:

- Negative Regions (Red): Concentrated on ring nitrogens (N1, N3). These are the primary sites for hydrogen bond acceptance or electrophilic attack.
- Positive Regions (Blue): Concentrated on the amino group protons. These act as hydrogen bond donors.

Global Reactivity Descriptors

Using Koopmans' theorem, we derive quantitative descriptors from orbital energies (

and

).

Descriptor	Formula	Significance in Drug Design
Ionization Potential (I)		Energy required to remove an electron (oxidation potential).
Electron Affinity (A)		Energy released when adding an electron (reduction potential).
Chemical Hardness ( )		Resistance to charge transfer. Higher = higher stability.
Electrophilicity ( )		Propensity to accept electrons. Crucial for covalent inhibitors.

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Synthesis Pathway & Biological Application[5][6][7][8][9]

The unique 4,5-vicinal diamine structure allows **Pyrimidine-2,4,5-triamine** to act as a "bidentate" precursor. The following pathway visualizes its transformation into Pteridine, the core of Folic Acid.

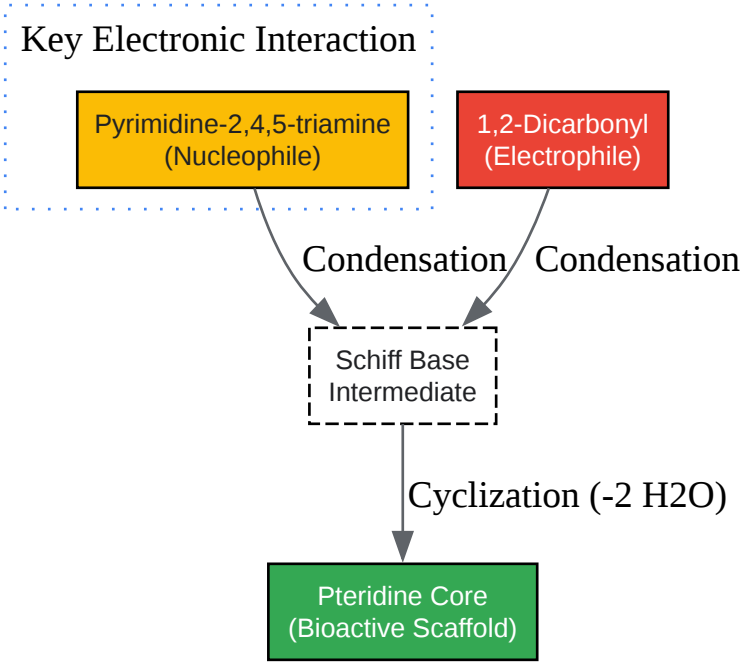

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Figure 2: The 4,5-vicinal diamines allow condensation with dicarbonyls to form the Pteridine ring system.

Drug Design Implications

- Hydrogen Bonding: The three amino groups provide a rich network of H-bond donors/acceptors, ideal for binding to the "hinge region" of kinase enzymes (e.g., CDK2).
- Solubility: The high polarity (dipole moment typically > 5 Debye) ensures good aqueous solubility, a positive ADMET trait.
- Chelation: The N4 and N5 positions can chelate metal ions (

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) in metalloenzyme active sites.

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